

Application Notes and Protocols: Samarium Nitrate as a Lewis Acid Catalyst

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Compound of Interest

Compound Name: Samarium nitrate

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These application notes provide detailed protocols and data on the use of samarium(III) nitrate hexahydrate $[\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}]$ as an efficient and versatile Lewis acid catalyst in organic synthesis. The protocols outlined below are for the synthesis of 42-membered N,S,O-containing cyclophanes and the one-pot construction of coumarins via the Pechmann condensation. **Samarium nitrate** offers a mild and effective alternative to conventional acid catalysts, often leading to high yields under moderate reaction conditions.

Application 1: One-Pot Synthesis of 42-Membered N,S,O-Containing Cyclophanes

Samarium(III) nitrate hexahydrate catalyzes the one-pot synthesis of N-aryl-substituted 1,15,29-trioxa-6,10,20,24,34,38-hexathia-8,22,36-triaza[1.5.1.5.1.5]paracyclophanes. This method provides an effective route to large macrocycles with potential applications in host-guest chemistry and materials science. The reaction proceeds via the heterocyclization of N,N-bis(methoxymethyl)-N-arylamines with 4,4'-dimercaptodiphenyl oxide.[1]

Quantitative Data Summary

The following table summarizes the yields for the synthesis of various N-aryl-substituted cyclophanes using 5 mol% of $\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ at room temperature for 7 hours.[1]

Entry	N-Aryl Substituent	Product	Yield (%)
1	m-Chlorophenyl	3a	70
2	m-Bromophenyl	3b	81
3	p-Bromophenyl	3c	75
4	m-Fluorophenyl	3d	78
5	o-Chlorophenyl	3e	65
6	o-Methoxyphenyl	3f	68
7	p-Methylphenyl	3g	72

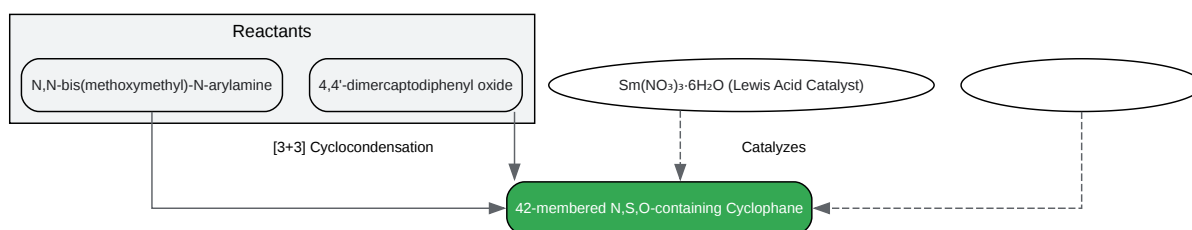
Experimental Protocol: General Procedure for Cyclophane Synthesis[1]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve N,N-bis(methoxymethyl)-N-arylamine (1.00 mmol) in the appropriate solvent (see solvent selection below).
- **Catalyst Addition:** Add samarium(III) nitrate hexahydrate (0.05 mmol, 5 mol%) to the solution.
- **Reagent Addition:** Stir the mixture under an argon atmosphere for 30 minutes at room temperature. Subsequently, add a solution of 4,4'-dimercaptodiphenyl oxide (1.00 mmol) in 1 mL of CH_2Cl_2 .
- **Reaction:** Continue stirring the reaction mixture at room temperature for 7 hours.
- **Work-up and Purification:** Upon completion of the reaction, concentrate the mixture under reduced pressure. The residue is then purified by column chromatography on silica gel to afford the desired N-aryl-substituted cyclophane.

Solvent Selection: The choice of solvent depends on the solubility of the N,N-bis(methoxymethyl)-N-arylamine derivative:

- For 1a, 1f, 1g: CH₂Cl₂
- For 1b, 1c: EtOAc + CH₂Cl₂
- For 1d: EtOAc + EtOH
- For 1e: EtOAc

Logical Relationship Diagram



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Caption: Logical workflow for the synthesis of cyclophanes.

Application 2: Samarium(III) Catalyzed One-Pot Construction of Coumarins

Samarium(III) nitrate hexahydrate serves as an effective catalyst for the von Pechmann condensation of phenols with ethyl acetoacetate to form coumarin derivatives.^[2] This method provides an alternative to traditional strong acid catalysts and often proceeds under solvent-free conditions.

Quantitative Data Summary

The table below presents the reaction times and yields for the synthesis of various coumarin derivatives using samarium(III) nitrate as a catalyst.

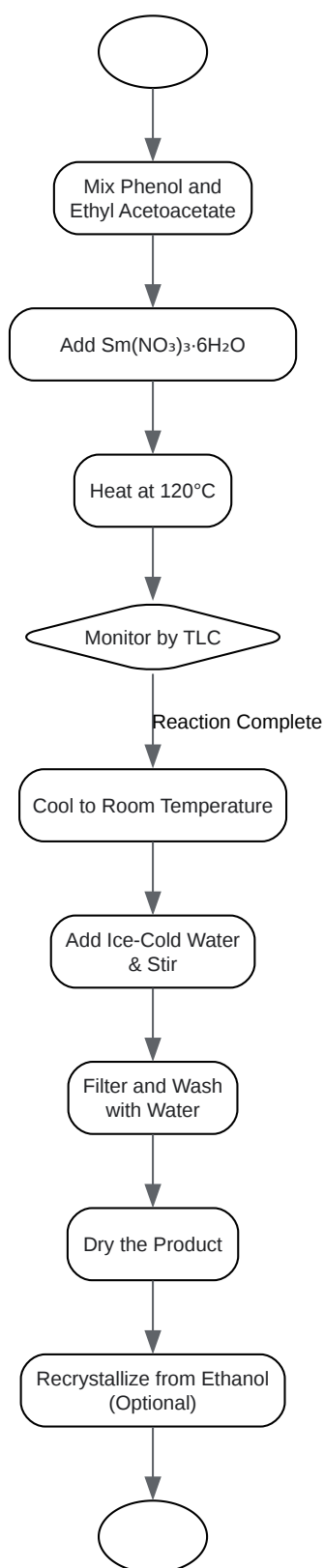
Entry	Phenol	Product	Time (min)	Yield (%)
1	Resorcinol	7-Hydroxy-4-methylcoumarin	15	95
2	Phenol	4-Methylcoumarin	60	80
3	m-Cresol	4,7-Dimethylcoumarin	45	85
4	p-Cresol	4,6-Dimethylcoumarin	45	82
5	o-Cresol	4,8-Dimethylcoumarin	60	75
6	Catechol	7,8-Dihydroxy-4-methylcoumarin	30	88
7	Hydroquinone	6-Hydroxy-4-methylcoumarin	45	84
8	Phloroglucinol	5,7-Dihydroxy-4-methylcoumarin	10	98

Experimental Protocol: General Procedure for Coumarin Synthesis

- **Reaction Setup:** In a round-bottom flask, thoroughly mix the phenol (10 mmol) and ethyl acetoacetate (10 mmol).
- **Catalyst Addition:** Add samarium(III) nitrate hexahydrate (0.5 mmol, 5 mol%) to the mixture.

- **Reaction:** Heat the reaction mixture in an oil bath at 120 °C for the time specified in the data table.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up and Purification:** After completion, cool the reaction mixture to room temperature. Add ice-cold water to the flask and stir. The solid product that precipitates is collected by filtration, washed with water, and dried. The crude product can be further purified by recrystallization from ethanol.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of coumarins.

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References

- 1. arkat-usa.org [arkat-usa.org]
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